

ML382: Quantitative Pharmacological Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ML382

Cat. No.: B15570104

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Parameter	Value	Cell Line/System	Notes	Reference
EC ₅₀	190 nM	HEK293 cells expressing MrgX1	In the presence of 10 nM BAM8-22.[1][3]	[1][3]
E _{max}	148%	HEK293 cells expressing MrgX1	In the presence of 10 nM BAM8-22.[3]	[3]
BAM8-22 IC ₅₀ Shift	>7-fold decrease	DRG neurons from MrgprX1 mice	In the presence of ML382.[3]	[3]

ML385: Quantitative Pharmacological Data

Parameter	Value	Cell Line/System	Notes	Reference
IC ₅₀	1.9 µM	N/A	For NRF2 inhibition.[7]	[7]
Max Inhibitory Conc.	5 µM	A549 cells	For inhibition of NRF2 transcriptional activity.[6]	[6]

Once you specify the compound of interest, I can proceed with generating the in-depth technical guide, including detailed experimental protocols and the requested Graphviz visualizations.

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